

# d[Cha4]-AVP solubility and stability in aqueous solution

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## Compound of Interest

Compound Name: d[Cha4]-AVP

Cat. No.: B15571420

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## Technical Support Center: d[Cha4]-AVP

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **d[Cha4]-AVP**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

### 1. What is **d[Cha4]-AVP**?

**d[Cha4]-AVP**, or [1-Deamino-4-cyclohexylalanine] Arginine Vasopressin, is a potent and selective synthetic agonist for the human vasopressin V1B receptor.<sup>[1][2]</sup> Its chemical formula is C<sub>50</sub>H<sub>71</sub>N<sub>13</sub>O<sub>11</sub>S<sub>2</sub> and it has a molecular weight of 1094.31 g/mol.<sup>[1]</sup> The peptide sequence is XYFXNCPRG, with modifications including Mpr at position X-1, Cha at position X-4, a C-terminal amide, and a disulfide bridge between position X-1 and Cys-6.

### 2. What are the recommended storage conditions for **d[Cha4]-AVP**?

Proper storage is crucial to maintain the stability and activity of **d[Cha4]-AVP**.

Recommendations vary slightly between suppliers, but the general consensus is to store the lyophilized powder and reconstituted solutions at low temperatures.

Storage Condition	Lyophilized Powder	Reconstituted Solution
Temperature	Store at -20°C for long-term storage.	Aliquot and store at -20°C or -80°C.
Duration	Stable for extended periods at -20°C.	Up to 1 month at -20°C and up to 6 months at -80°C are suggested by some suppliers.
Handling	Keep dry and sealed.	Avoid repeated freeze-thaw cycles.

### 3. What is the solubility of **d[Cha4]-AVP** in aqueous solutions?

There is conflicting information regarding the solubility of **d[Cha4]-AVP** in water. It is crucial to consult the certificate of analysis provided by your specific supplier.

Supplier Information	Reported Solubility in Water
Supplier A	Soluble to 1 mg/mL. <a href="#">[3]</a>
Supplier B	90 mg/mL. <a href="#">[1]</a>
Supplier C	100 mg/mL (may require sonication).

This discrepancy may arise from different methodologies for determining solubility or variations in the product's formulation (e.g., presence of counter-ions).

## Troubleshooting Guides

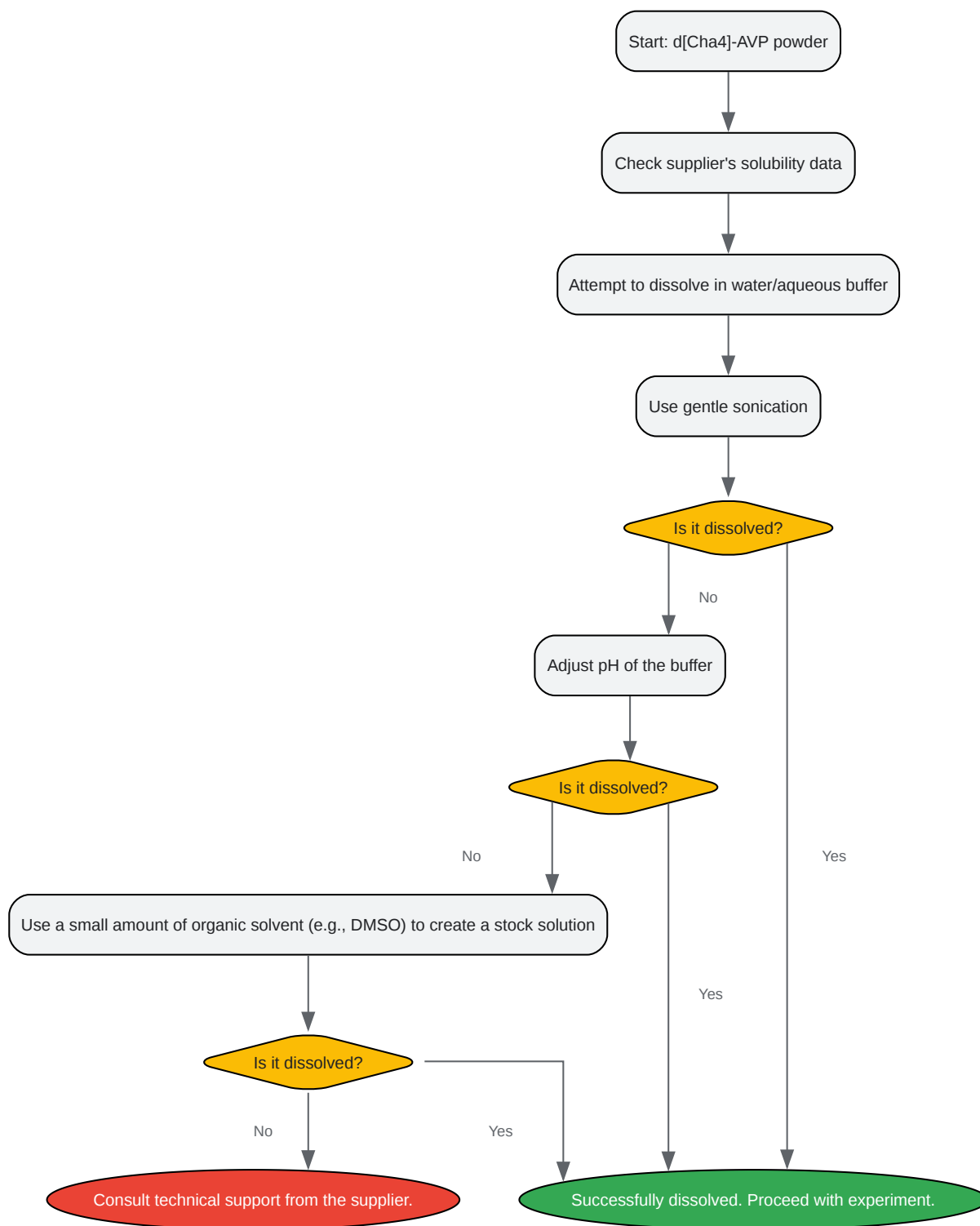
### Issue 1: Difficulty Dissolving **d[Cha4]-AVP**

If you are experiencing issues with dissolving **d[Cha4]-AVP**, consider the following troubleshooting steps.

Question: My **d[Cha4]-AVP** is not dissolving in water at the desired concentration. What should I do?

Answer:

- **Verify Supplier Information:** Double-check the solubility data provided on the product's technical data sheet or certificate of analysis.
- **Use Sonication:** Gentle sonication can aid in the dissolution of peptides. Use a bath sonicator to avoid excessive heating.
- **Adjust pH:** The solubility of peptides can be pH-dependent. For basic peptides, a slightly acidic buffer (e.g., acetate buffer pH 4-5) may improve solubility. Conversely, for acidic peptides, a slightly basic buffer (e.g., phosphate buffer pH 7-8) might be beneficial. It is important to ensure the final pH is compatible with your experimental setup.
- **Consider Organic Solvents:** For highly hydrophobic peptides, a small amount of a water-miscible organic solvent like DMSO or DMF can be used to create a stock solution, which can then be diluted into your aqueous experimental buffer. Ensure the final concentration of the organic solvent is compatible with your assay.



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Troubleshooting workflow for dissolving **d[Cha4]-AVP**.

## Issue 2: Ensuring Stability of d[Cha4]-AVP in Solution

Maintaining the stability of **d[Cha4]-AVP** in your experimental solutions is critical for reproducible results.

Question: How can I minimize the degradation of **d[Cha4]-AVP** in my aqueous solution during my experiment?

Answer:

While specific degradation pathways for **d[Cha4]-AVP** are not well-documented in publicly available literature, general principles for peptide stability can be applied. Peptides with features like **d[Cha4]-AVP** (a disulfide bridge and a C-terminal amide) can be susceptible to certain degradation mechanisms.

- **Control pH:** The stability of peptides is often pH-dependent. It is advisable to maintain the pH of your solution within a neutral range (pH 6-8) unless your experimental protocol requires otherwise. Extreme pH values can lead to hydrolysis of amide bonds.
- **Avoid Freeze-Thaw Cycles:** Repeatedly freezing and thawing your **d[Cha4]-AVP** solution can lead to peptide degradation and aggregation. It is highly recommended to prepare aliquots of your stock solution to be used for individual experiments.
- **Minimize Oxidation:** The disulfide bridge in **d[Cha4]-AVP** can be susceptible to oxidation or reduction. To minimize this, use freshly prepared, high-purity water and buffers. If necessary, consider degassing your solutions.
- **Filter Sterilization:** For sterile applications, it is recommended to filter the reconstituted solution through a 0.22 µm filter.

## Experimental Protocols

### Reconstitution of Lyophilized **d[Cha4]-AVP**

This protocol outlines the general steps for reconstituting lyophilized **d[Cha4]-AVP** for use in aqueous solutions.



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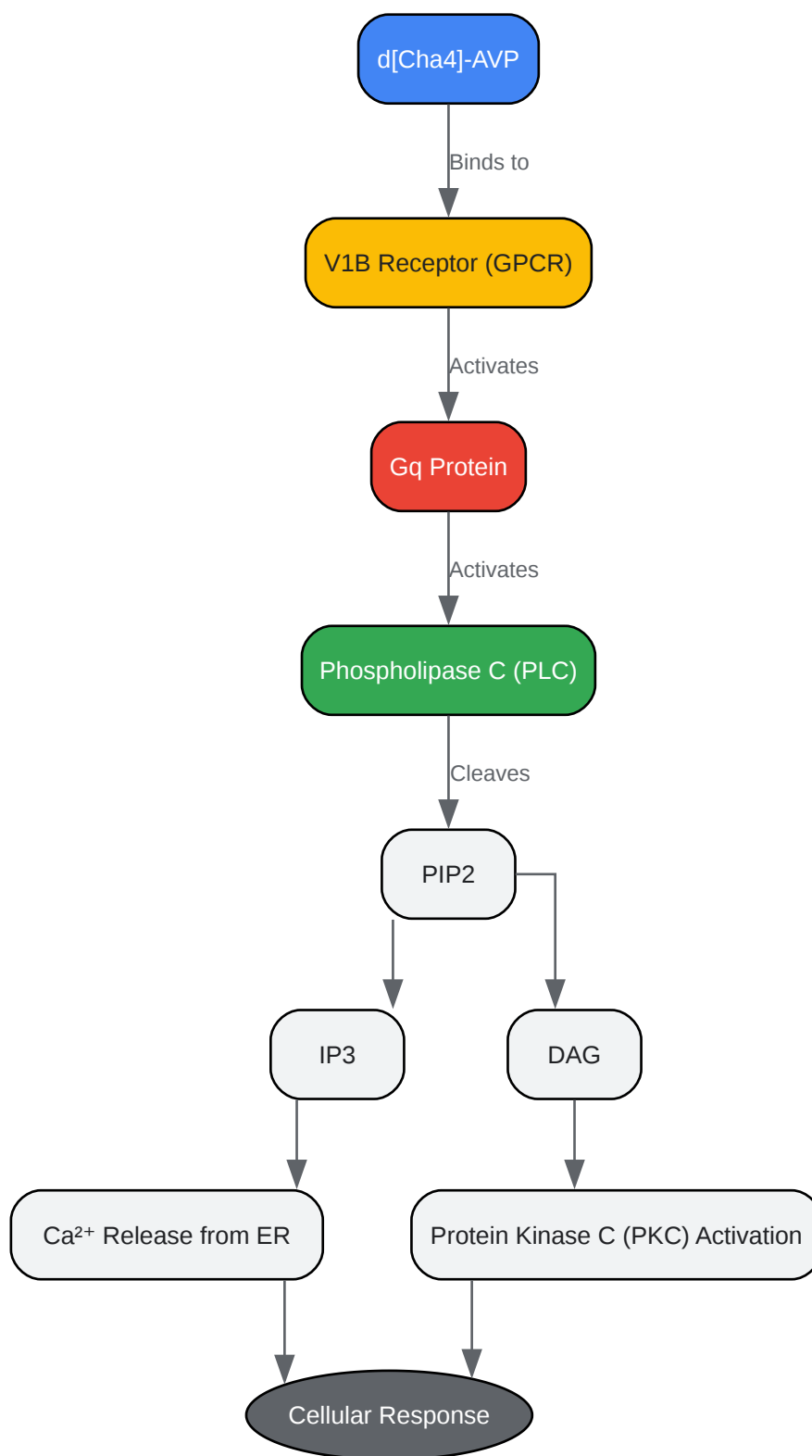
### Experimental workflow for **d[Cha4]-AVP** reconstitution.

#### Methodology:

- Before opening, allow the vial of lyophilized **d[Cha4]-AVP** to equilibrate to room temperature to prevent condensation.
- Refer to the supplier's datasheet to determine the appropriate solvent and recommended concentration. For aqueous solutions, high-purity, sterile water or a suitable buffer is typically used.
- Add the calculated volume of solvent to the vial.
- Gently vortex or sonicate the vial until the peptide is completely dissolved. Avoid vigorous shaking, which can cause aggregation.
- Once dissolved, it is recommended to aliquot the solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C until use.

## Signaling Pathway

**d[Cha4]-AVP** is an agonist for the vasopressin V1B receptor, which is a G-protein coupled receptor (GPCR). The binding of **d[Cha4]-AVP** to the V1B receptor initiates a signaling cascade that leads to various cellular responses.



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Simplified V1B receptor signaling pathway.

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